

issues with physalaemin solubility and reconstitution

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Compound of Interest

Compound Name: *Physalaemin*

Cat. No.: *B10773353*

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Technical Support Center: Physalaemin

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and reconstitution of **physalaemin**.

Frequently Asked Questions (FAQs)

Q1: What is **physalaemin**?

A1: **Physalaemin** is a tachykinin peptide originally isolated from the skin of the South American frog, *Physalaemus fuscumaculatus*.^[1] It is a potent vasodilator and has hypotensive effects.^[1] Structurally and functionally, it is closely related to the mammalian tachykinin, Substance P.^[1]

Q2: What is the amino acid sequence and molecular weight of **physalaemin**?

A2: The amino acid sequence of **physalaemin** is pGlu-Ala-Asp-Pro-Asn-Lys-Phe-Tyr-Gly-Leu-Met-NH₂. Its molecular formula is C₅₈H₈₄N₁₄O₁₆S, and its molar mass is approximately 1265.45 g/mol.^[1]

Q3: What is the theoretical isoelectric point (pI) of **physalaemin**?

A3: The theoretical isoelectric point (pI) of **physalaemin** is approximately 7.2. This is a critical parameter to consider for its solubility, as peptides are least soluble at or near their pI.

Q4: What are the recommended solvents for reconstituting **physalaemin**?

A4: **Physalaemin** is soluble in Dimethyl Sulfoxide (DMSO).[2] For aqueous solutions, it is recommended to use a buffer with a pH at least 2 units away from its isoelectric point (pI \approx 7.2). Therefore, acidic buffers (pH < 5.2) or basic buffers (pH > 9.2) are recommended to improve solubility in aqueous solutions.

Q5: How should lyophilized **physalaemin** be stored?

A5: For long-term storage, lyophilized **physalaemin** should be stored at -20°C or -80°C, protected from moisture and light. Before opening, it is advisable to allow the vial to equilibrate to room temperature to prevent condensation.

Q6: How should **physalaemin** solutions be stored?

A6: Stock solutions of **physalaemin** should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. These aliquots should be stored at -20°C or -80°C. For short-term storage of a few days, 2-8°C is acceptable.

Data Presentation

Physicochemical Properties of Physalaemin

| Property | Value |
|------------------------------------|--|
| Molecular Formula | C58H84N14O16S |
| Molar Mass | ~1265.45 g/mol [1] |
| Amino Acid Sequence | pGlu-Ala-Asp-Pro-Asn-Lys-Phe-Tyr-Gly-Leu-Met-NH2 |
| Theoretical Isoelectric Point (pI) | ~7.2 |

Qualitative Solubility Profile of Physalaemin

| Solvent | Solubility | Recommendations |
|----------|---|---|
| Water | Sparingly soluble, especially at neutral pH | Adjust pH to < 5.2 or > 9.2 for improved solubility. |
| DMSO | Soluble ^[2] | Recommended for preparing high-concentration stock solutions. |
| Methanol | Soluble | Can be used as a solvent, may promote a helical conformation. |
| Ethanol | Likely soluble, but may be less effective than DMSO or methanol | Test a small amount first. |

Recommended Storage Conditions

| Form | Temperature | Duration | Notes |
|------------------------|----------------|-----------------|---|
| Lyophilized Powder | -20°C to -80°C | Years | Protect from moisture and light. |
| Stock Solution in DMSO | -20°C to -80°C | Months | Aliquot to avoid freeze-thaw cycles. |
| Aqueous Solution | -20°C to -80°C | Weeks to Months | Aliquot to avoid freeze-thaw cycles. Stability is pH-dependent. |
| Aqueous Solution | 2-8°C | Days | For short-term use only. |

Experimental Protocols

Protocol for Reconstitution of Lyophilized Physalaemin

This protocol provides a best-practice methodology for reconstituting lyophilized **physalaemin** to prepare a stock solution.

Materials:

- Lyophilized **physalaemin**
- Sterile, anhydrous DMSO or a sterile aqueous buffer (e.g., 10 mM Acetate buffer, pH 4.5 or 10 mM Ammonium Bicarbonate buffer, pH 9.5)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **physalaemin** to warm to room temperature for at least 15-20 minutes. This prevents moisture from condensing on the peptide.
- Solvent Selection:
 - For a high-concentration stock solution: Anhydrous DMSO is recommended.
 - For an aqueous stock solution: Choose a buffer with a pH at least 2 units away from the pI of ~7.2. An acidic buffer (pH < 5.2) or a basic buffer (pH > 9.2) is recommended.
- Calculate Solvent Volume: Determine the volume of solvent needed to achieve the desired stock solution concentration.
 - Example for a 1 mg/mL stock solution: Add 1 mL of solvent to 1 mg of **physalaemin**.
 - Example for a 1 mM stock solution: $\text{Volume (in L)} = (\text{mass of peptide in g}) / (\text{molar mass of peptide in g/mol}) / (\text{desired concentration in mol/L})$. For 1 mg of **physalaemin** (0.001 g) and a molar mass of 1265.45 g/mol, to make a 1 mM (0.001 M) solution: $\text{Volume} = 0.001 / 1265.45 / 0.001 \approx 0.00079 \text{ L}$ or 790 μL .
- Reconstitution: a. Carefully open the vial. b. Add the calculated volume of the chosen solvent to the vial. c. Gently swirl the vial or pipette the solution up and down to dissolve the peptide. Avoid vigorous shaking or vortexing to minimize the risk of aggregation. d. If solubility is an issue, gentle warming (up to 37°C) or brief sonication can be attempted.

- Aliquoting and Storage: a. Once the **physalaemin** is fully dissolved, dispense the solution into single-use, sterile, low-protein-binding microcentrifuge tubes. b. Store the aliquots at -20°C or -80°C.

Troubleshooting Guides

Q: My lyophilized **physalaemin** is not dissolving in water. What should I do?

A: This is a common issue as **physalaemin** has limited solubility in neutral water, especially around its isoelectric point ($pI \approx 7.2$). At this pH, the net charge of the peptide is zero, which can lead to aggregation and precipitation.

Recommended Solutions:

- Adjust the pH: The most effective way to increase solubility is to use a buffer with a pH at least 2 units away from the pI . Try dissolving the peptide in a slightly acidic buffer (e.g., 10 mM acetate buffer, pH 4.0-5.0) or a slightly basic buffer (e.g., 10 mM ammonium bicarbonate, pH 9.0-10.0).
- Use an Organic Solvent: If an aqueous solution is not strictly required for your stock, dissolve the **physalaemin** in a small amount of anhydrous DMSO first. You can then dilute this stock solution into your aqueous experimental buffer.

Q: My **physalaemin** solution is cloudy or has visible precipitates. What could be the cause and how can I fix it?

A: Cloudiness or precipitation indicates that the **physalaemin** has either not fully dissolved or is aggregating in the solution.

Potential Causes and Solutions:

- pH is too close to the pI : As mentioned above, ensure the pH of your aqueous solution is not between 6 and 8.
- Concentration is too high: You may have exceeded the solubility limit of **physalaemin** in the chosen solvent. Try preparing a more dilute solution.

- **Improper Dissolution Technique:** The peptide may not have fully dissolved. Try gentle warming (up to 37°C) or brief sonication to aid dissolution.
- **Aggregation over time:** If the solution becomes cloudy after storage, the peptide may be aggregating. Ensure you are storing aliquots at -20°C or -80°C and avoid repeated freeze-thaw cycles.

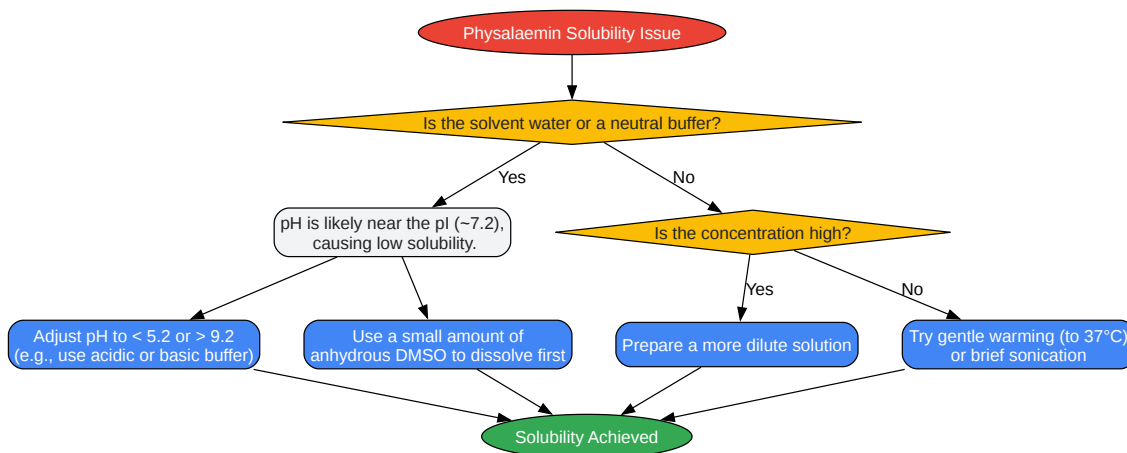
Q: I am concerned about my **physalaemin** aggregating. How can I prevent this?

A: Peptide aggregation can be a concern, especially for long-term experiments or when working with high concentrations. **Physalaemin** has been shown to form amyloid fibrils under certain conditions.

Preventative Measures:

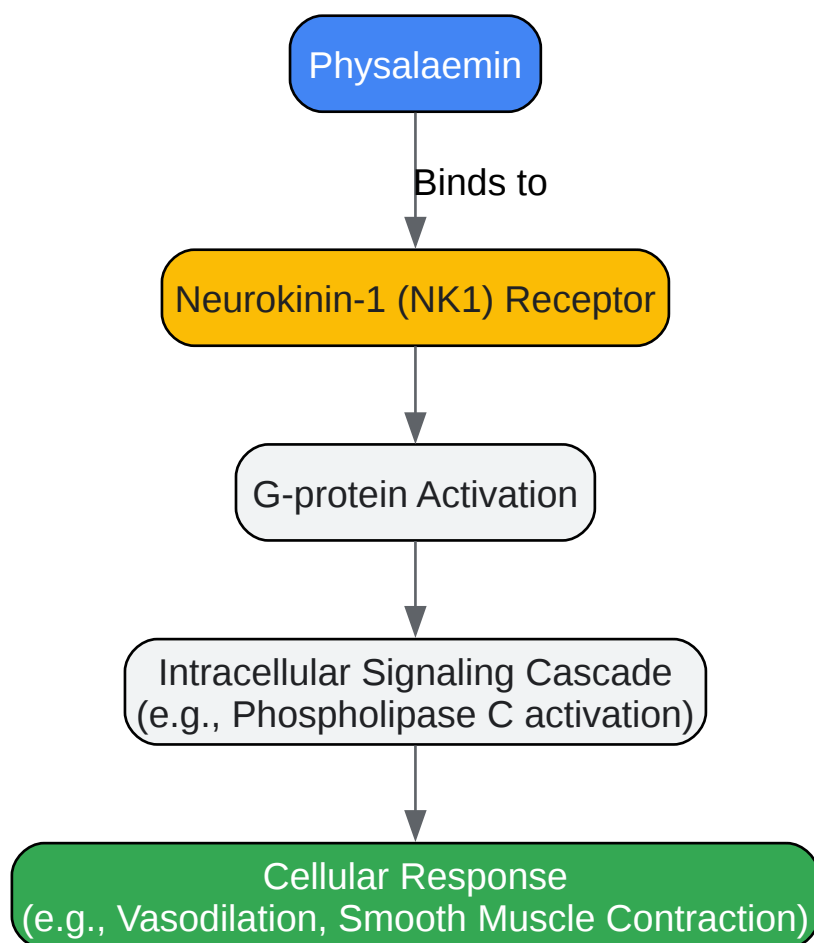
- **Proper Reconstitution and Storage:** Follow the recommended protocols for reconstitution and storage. Using an appropriate pH and avoiding freeze-thaw cycles are crucial.
- **Work with Fresh Solutions:** Whenever possible, prepare fresh dilutions from your frozen stock solution for your experiments.
- **Consider Additives:** For some peptides, the inclusion of certain excipients (e.g., arginine, glycerol) in the buffer can help to reduce aggregation. However, the compatibility of these additives with your specific assay must be verified.

Visualizations



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Caption: Troubleshooting workflow for **physalaemin** solubility issues.



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Caption: Simplified signaling pathway of **physalaemin** via the NK1 receptor.

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References

- 1. Physalaemin - Wikipedia [en.wikipedia.org]
- 2. pH dependent conformation of physalaemin - PubMed [pubmed.ncbi.nlm.nih.gov]
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